

Application Note: Preparation and Handling of Fisetin Stock Solutions in DMSO

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Audience: Researchers, scientists, and drug development professionals.

Introduction **Fisetin** (3,3',4',7-tetrahydroxyflavone) is a naturally occurring flavonoid found in various fruits and vegetables, such as strawberries, apples, and onions.[1][2] It has garnered significant interest in the scientific community for its diverse biological activities, including antioxidant, anti-inflammatory, neuroprotective, and potential anti-cancer effects.[3][4] **Fisetin**'s mechanism of action involves the modulation of multiple key cellular signaling pathways, such as PI3K/Akt/mTOR, MAPK, and NF-κB.[5][6] Due to its hydrophobic nature, **Fisetin** has poor solubility in aqueous solutions but is readily soluble in organic solvents like Dimethyl Sulfoxide (DMSO).[7] This application note provides detailed protocols for the preparation, storage, and handling of **Fisetin** stock solutions in DMSO for use in both in vitro and in vivo research settings.

Physicochemical and Solubility Data

Quantitative data regarding **Fisetin**'s properties and solubility are crucial for accurate experimental design.

Table 1: Physicochemical Properties of Fisetin



Property	Value	Reference
Molecular Formula	C15H10O6	[8][9]
Molecular Weight	286.24 g/mol	[8][9][10]
CAS Number	528-48-3	[7][8][9]

| Appearance | Light yellow to yellow crystalline solid |[7][8] |

Table 2: Solubility of **Fisetin**

Solvent	Maximum Concentration	Notes	Reference
DMSO	28.62 - 100 mg/mL (100 - 349.36 mM)	Higher concentrations may require ultrasonication.	[7][8][11]
Ethanol	~2.86 - 5 mg/mL (~10 mM)		[7]
Dimethylformamide (DMF)	~30 mg/mL		[7]

| Aqueous Buffer (PBS, pH 7.2) | Sparingly soluble | Solubility is \sim 0.5 mg/mL in a 1:1 DMSO:PBS solution. |[7] |

Experimental Protocols

Materials and Equipment

- Fisetin powder (≥96% purity)[10]
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), spectroscopy or cell culture grade
- Sterile microcentrifuge tubes or amber glass vials



- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol 1: Preparation of a High-Concentration Fisetin Stock Solution in DMSO

This protocol describes the preparation of a concentrated **Fisetin** stock solution, typically between 50 mM and 100 mM, for long-term storage.

- Pre-analysis: Bring Fisetin powder and DMSO to room temperature before use. Work in a chemical fume hood.
- Weighing: Accurately weigh the desired amount of Fisetin powder using an analytical balance. For example, to prepare 1 mL of a 100 mM stock solution, weigh 28.62 mg of Fisetin.
- Dissolution:
 - Transfer the weighed Fisetin powder into an appropriately sized sterile tube (e.g., a 1.5 mL microcentrifuge tube or an amber vial).
 - Add the calculated volume of DMSO. For the example above, add 1 mL of DMSO.
 - Vortex the solution vigorously for 2-3 minutes.
- Sonication (if necessary): If the **Fisetin** does not fully dissolve, place the tube in a water bath sonicator. Sonicate in short bursts of 10-15 minutes until the solution is clear and free of particulates.[8][11] A faint yellow color is expected.
- Aliquoting and Storage:



- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes (e.g., amber microcentrifuge tubes). This prevents degradation from repeated freeze-thaw cycles.
- Store the aliquots according to the recommended conditions outlined in Table 3.

Table 3: Recommended Storage Conditions for Fisetin Solutions

Solution Type	Storage Temperature	Duration	Notes	Reference
Fisetin Powder	Room Temperature or -20°C	≥ 4 years	Store in a cool, dry, dark place.	[7][12]
DMSO Stock Solution	-80°C	Up to 6 months	Protect from light. Avoid repeated freeze- thaw cycles.	[8]
DMSO Stock Solution	-20°C	Up to 1 month	Protect from light.	[8]

| Aqueous Working Solution | $2-8^{\circ}$ C | Not recommended for > 1 day | Prepare fresh before each experiment. |[7] |

Protocol 2: Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the high-concentration DMSO stock for use in cell culture experiments. Typical final concentrations for in vitro studies range from 1 μ M to 50 μ M.[13][14] [15]

- Thaw Stock Solution: Thaw one aliquot of the concentrated Fisetin stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): Perform an intermediate dilution of the stock solution in sterile DMSO or cell culture medium. For example, dilute a 100 mM stock



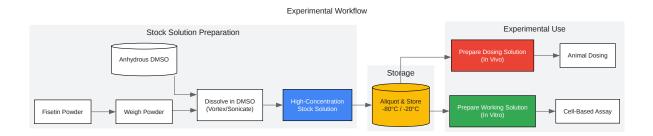
1:100 in medium to create a 1 mM intermediate stock.

- Final Dilution: Add the required volume of the intermediate or primary stock solution to the final volume of cell culture medium to achieve the desired experimental concentration.
 - Important: Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells, typically ≤ 0.1% - 0.5%. Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

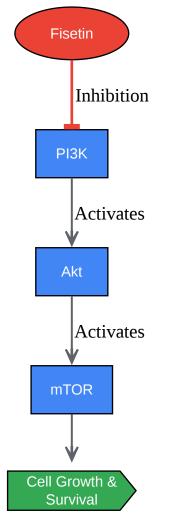
Workflow for Fisetin Solution Preparation

The following diagram illustrates the general workflow from receiving **Fisetin** powder to its application in experiments.

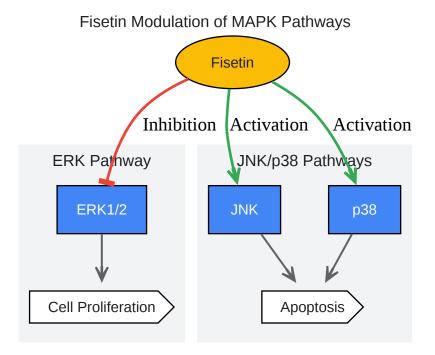




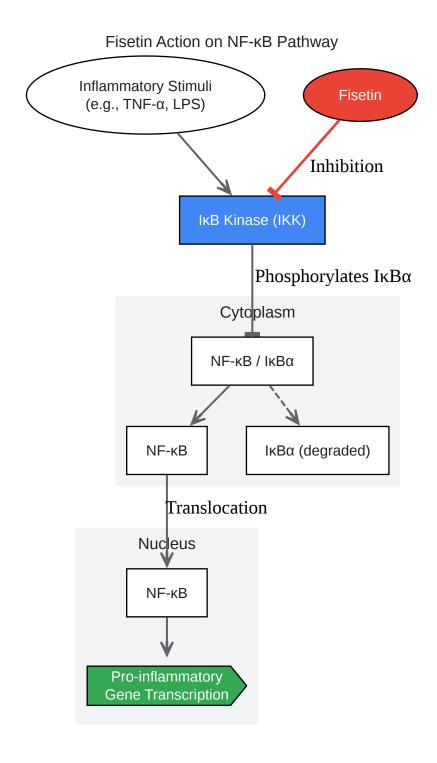
Fisetin Action on PI3K/Akt/mTOR Pathway











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